

Sporidesmin: A Comprehensive Technical Guide to its Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: *Sporidesmin*

Cat. No.: *B073718*

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Abstract

Sporidesmin, a mycotoxin produced by the fungus *Pithomyces chartarum*, is a potent hepatotoxin responsible for the disease known as facial eczema in ruminants.[1][2] Its complex chemical structure, characterized by a reactive epidithiodioxopiperazine ring, is central to its biological activity.[3][4][5] This technical guide provides an in-depth analysis of the chemical structure of **sporidesmin**, its physicochemical properties, detailed experimental protocols for its isolation and characterization, and a thorough examination of its molecular mechanism of action. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in mycotoxin research, toxicology, and the development of potential therapeutic interventions.

Chemical Structure and Identification

Sporidesmin is an organic heteropentacyclic compound with a complex stereochemistry.[6][7] The core of its structure is the epidithiodioxopiperazine (ETP) ring system, which is responsible for its toxicity.[3][4][5]

Table 1: Chemical Identifiers of **Sporidesmin A**

Identifier	Value	Reference
Molecular Formula	C ₁₈ H ₂₀ ClN ₃ O ₆ S ₂	[6][8]
IUPAC Name	(1R,2R,3S,11R,14R)-6-chloro-2,3-dihydroxy-7,8-dimethoxy-10,14,18-trimethyl-15,16-dithia-10,12,18-triazapentacyclo[12.2.2.0 ¹ , ¹² .0 ³ , ¹¹ .0 ⁴ , ⁹]octadeca-4,6,8-triene-13,17-dione	[8]
CAS Registry Number	1456-55-9	[8]
SMILES String	<chem>C[C@@]12C(=O)N3[C@@H]4--INVALID-LINK--N1C)SS2)O">C@(C5=CC(=C(C(=C5N4C)OC)OC)Cl)O</chem>	[8]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **sporidesmin** is crucial for its handling, analysis, and for studies into its biological interactions.

Table 2: Physicochemical Properties of **Sporidesmin A**

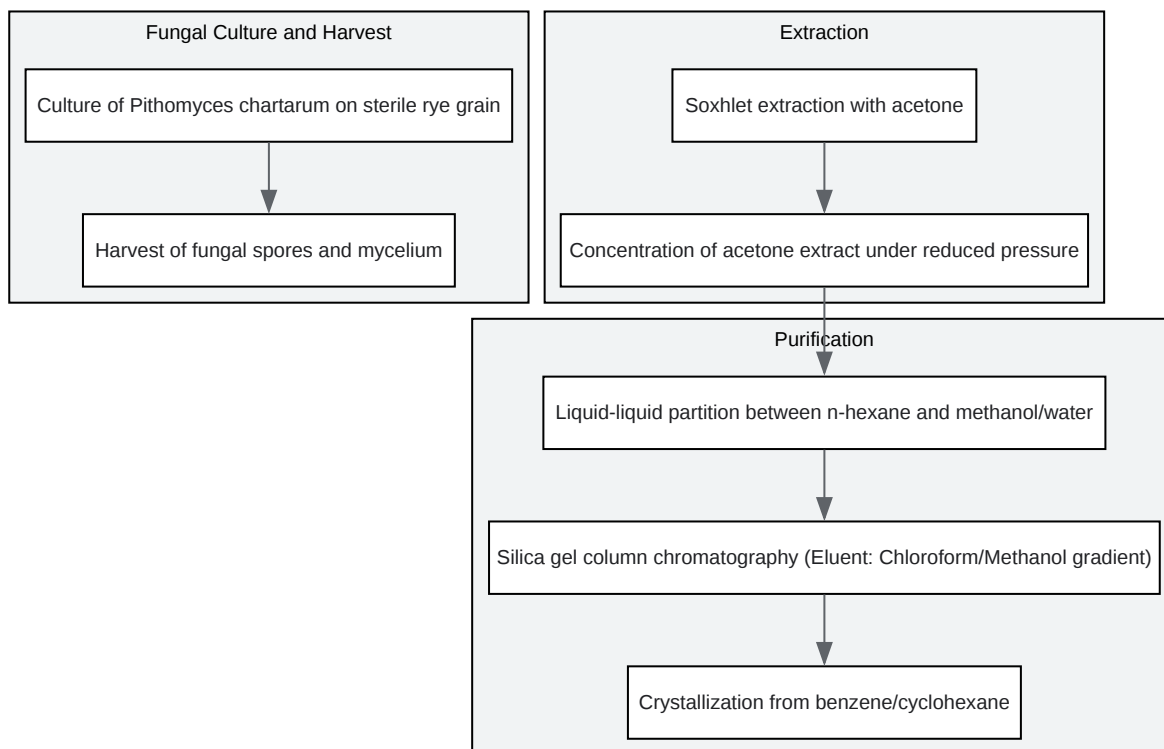
Property	Value	Reference
Molecular Weight	473.95 g/mol	[1][8]
Appearance	Colorless needles	[9]
Melting Point	171-172 °C	[9]
Solubility	Soluble in methanol, ethanol, acetone, chloroform; sparingly soluble in water.	[5][9]
UV-Vis Absorption (in Methanol)	λ _{max} at 218, 255, and 301 nm	[10]

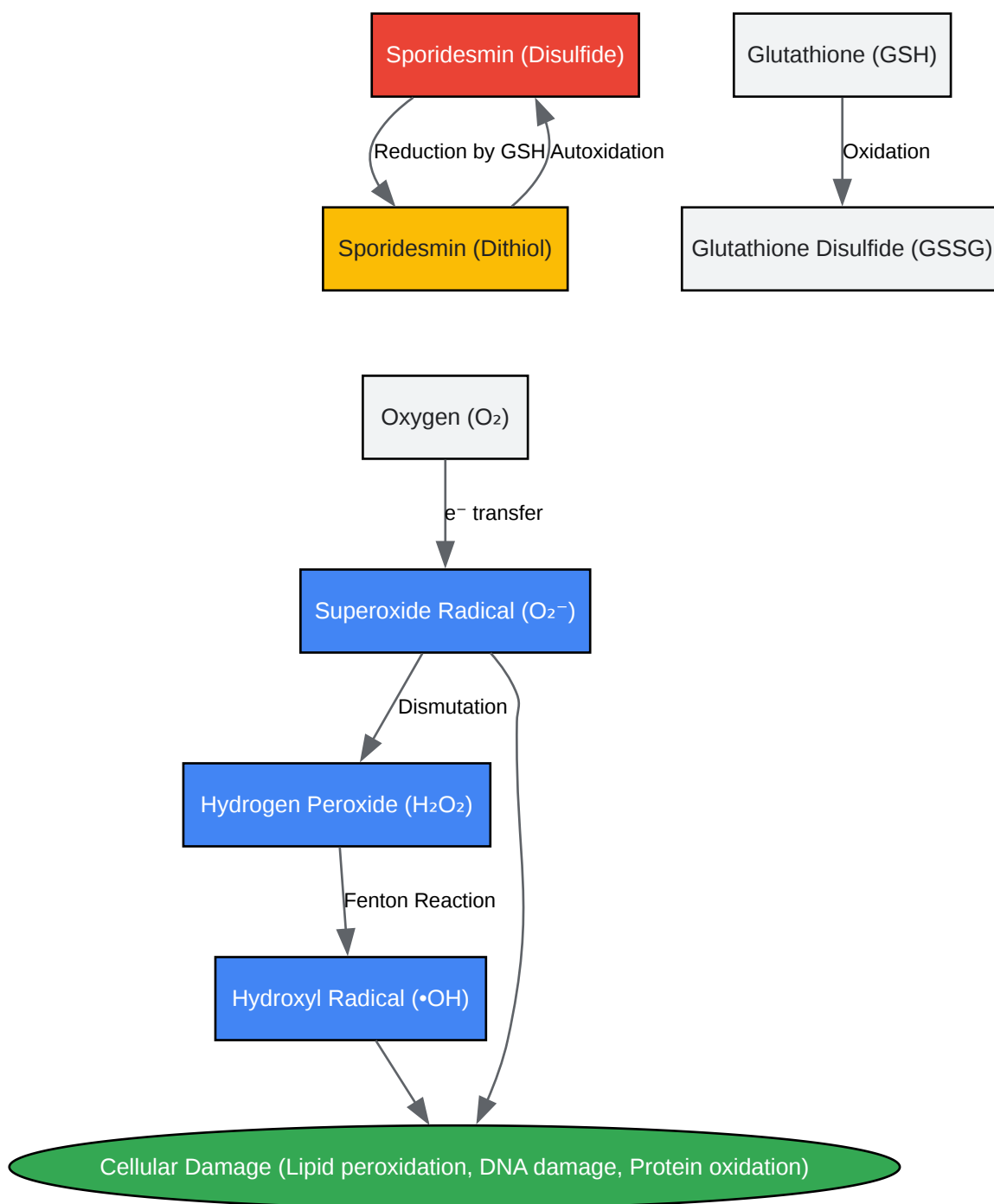
Experimental Protocols

Isolation and Purification of Sporidesmin from *Pithomyces chartarum*

The following protocol is a synthesized methodology based on established procedures for the extraction and purification of **sporidesmin**.^{[7][11][12]}

Experimental Workflow for **Sporidesmin** Isolation





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